

Technical Guide: Physical Properties of 2,6-Difluoro-3-methylbenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluoro-3-methylbenzoyl
chloride

Cat. No.: B1304715

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,6-Difluoro-3-methylbenzoyl chloride**, a key intermediate in various chemical syntheses. The information is presented to be a valuable resource for laboratory and research applications.

Core Physical and Chemical Data

2,6-Difluoro-3-methylbenzoyl chloride is a corrosive compound that requires careful handling in a laboratory setting.^[1] Key identification and physical data are summarized in the table below for quick reference and comparison.

Property	Value	Source
CAS Number	261763-39-7	[1] [2]
Molecular Formula	C ₈ H ₅ F ₂ ClO	[1] [3]
Molecular Weight	190.58 g/mol	[1]
Density	1.3114 g/mL at 25 °C	[1] [2]
Refractive Index (n ₂₀ /D)	1.4990	[1] [2]
Flash Point	76.7 °C	[1]
MDL Number	MFCD01631334	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,6-Difluoro-3-methylbenzoyl chloride** are not extensively published. However, standard laboratory procedures for determining these properties for similar liquid acyl chlorides are applicable.

General Method for Synthesis: A common method for the synthesis of acyl chlorides such as **2,6-Difluoro-3-methylbenzoyl chloride** involves the reaction of the corresponding carboxylic acid (2,6-Difluoro-3-methylbenzoic acid) with a chlorinating agent like thionyl chloride (SOCl₂), often with a catalytic amount of N,N-dimethylformamide (DMF). The reaction is typically heated to reflux, and upon completion, the excess thionyl chloride is removed by distillation under reduced pressure to yield the crude acyl chloride.

Determination of Physical Properties:

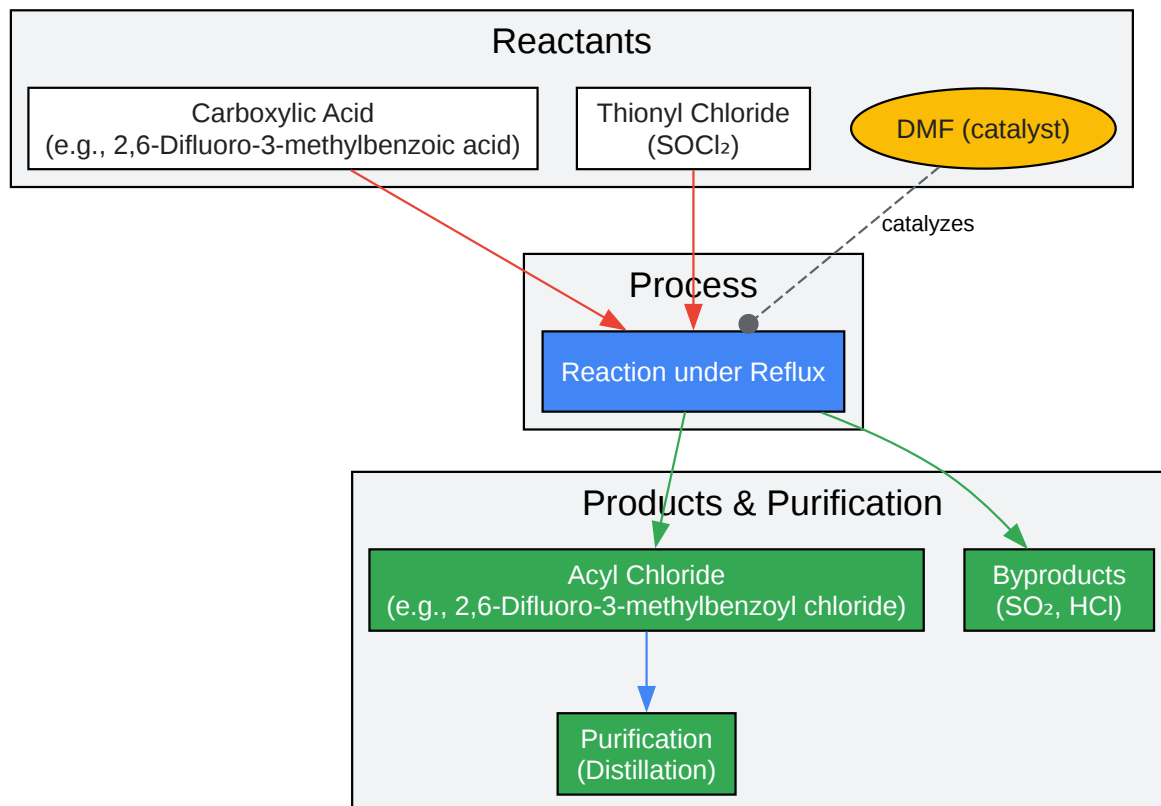
- **Density:** The density of the liquid can be determined using a pycnometer or a digital density meter at a controlled temperature (e.g., 25 °C).
- **Refractive Index:** A calibrated refractometer, such as an Abbé refractometer, can be used to measure the refractive index at a specific wavelength (typically the sodium D-line, 589 nm) and temperature (e.g., 20 °C).

- **Flash Point:** The flash point can be determined using a closed-cup flash-point tester, which measures the lowest temperature at which the vapors of the material will ignite when an ignition source is introduced.
- **Boiling Point:** While not explicitly found in the provided search results, the boiling point at reduced pressure can be determined by vacuum distillation.
- **Purity and Structure Confirmation:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS) are essential for confirming the structure and assessing the purity of the synthesized compound.

Synthesis Pathway

The following diagram illustrates a generalized workflow for the synthesis of an acyl chloride from a carboxylic acid, a process applicable to the preparation of **2,6-Difluoro-3-methylbenzoyl chloride**.

General Synthesis of Acyl Chloride



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Caption: General synthesis workflow for acyl chlorides.

Safety and Handling

2,6-Difluoro-3-methylbenzoyl chloride is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][4] It is also harmful if swallowed.[1] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[4] Work should be conducted in a well-ventilated area or under a chemical fume hood.[4] This compound is also moisture-sensitive and may react violently with water.[4][5]

First Aid Measures:

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[4]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[1][4]
- Ingestion: Rinse the mouth but do NOT induce vomiting. Seek immediate medical attention. [1][5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4]

Store containers tightly closed in a dry, cool, and well-ventilated place.[4]

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2,6-Difluoro-3-methylbenzoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304715#physical-properties-of-2-6-difluoro-3-methylbenzoyl-chloride]

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